

An In-depth Technical Guide to 1,3-Benzenedimethanol: Chemical Properties and Reactivity

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Compound of Interest

Compound Name: 1,3-Benzenedimethanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and reactivity of **1,3-Benzenedimethanol**, a versatile aromatic diol. The information is curated for professionals in research, scientific, and pharmaceutical development fields, with a focus on delivering precise data and practical insights.

Chemical and Physical Properties

1,3-Benzenedimethanol, also known as m-xylylene glycol, is an organic compound that is solid at room temperature.^{[1][2]} It presents as a white to off-white crystalline solid or a clear to hazy colorless to yellow solution.^[1] It possesses a faint, mild aromatic odor.^[1] This compound is characterized by a benzene ring substituted with two hydroxymethyl (-CH₂OH) groups at the meta-positions.^[1]

Table 1: Quantitative Chemical and Physical Properties of **1,3-Benzenedimethanol**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₂	[1][3][4]
Molecular Weight	138.16 g/mol	[2][3][5]
CAS Number	626-18-6	[1][2]
Melting Point	56-60 °C (133-140 °F)	[2][5]
Boiling Point	154-159 °C at 13 mmHg (309-318 °F at 13 mm)	[2][5]
Solubility	Soluble in water.[1][6] Moderately soluble in polar solvents like ethanol and methanol.[1]	[1][6]
Appearance	White to off-white crystalline solid or viscous liquid.[1]	[1]
Vapor Pressure	Negligible	[5]

Reactivity and Stability

1,3-Benzenedimethanol's reactivity is primarily dictated by the two primary alcohol functional groups. As a diol, it can undergo reactions typical of alcohols, such as esterification, etherification, and oxidation. Its bifunctional nature makes it a valuable monomer or building block in polymer chemistry for the synthesis of polyesters and other specialty resins.[1]

Stability: The product is considered stable under normal conditions.[5]

Incompatible Materials: To ensure safety and reaction integrity, **1,3-Benzenedimethanol** should be stored away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[5][7] Contact with oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches may result in ignition.[5]

Conditions to Avoid: The presence of incompatible materials should be avoided.[5] It is also a combustible solid, and fine dust particles can form explosive mixtures with air.[5]

Hazardous Decomposition Products: When involved in a fire, combustion products may include carbon monoxide (CO), carbon dioxide (CO₂), and other pyrolysis products typical of burning organic material.[5] It may also emit poisonous and corrosive fumes under fire conditions.[5]

Experimental Protocols

Synthesis of **1,3-Benzenedimethanol** via Reduction of Isophthalaldehyde:

A common laboratory-scale synthesis involves the reduction of isophthalaldehyde.[1] The following is a representative, general procedure:

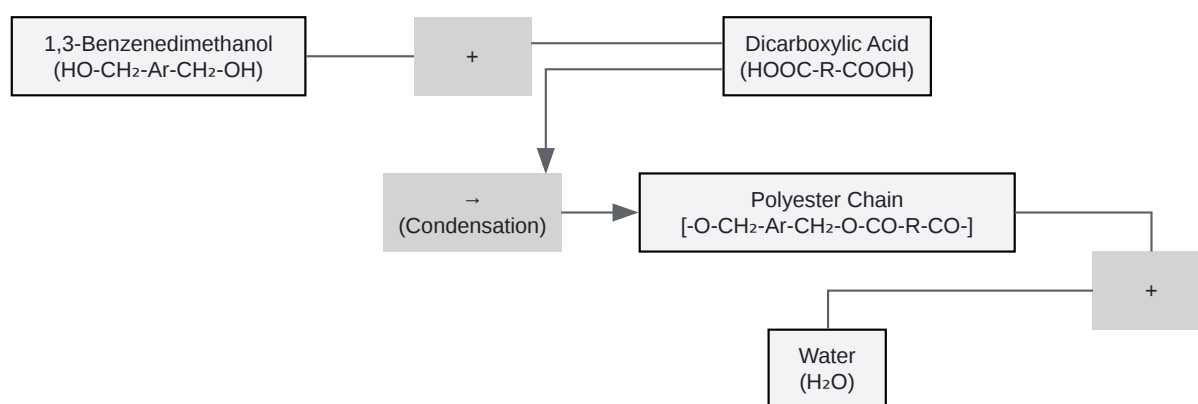
- **Dissolution:** Isophthalaldehyde (2.0 mmol) is dissolved in a suitable solvent such as tetrahydrofuran (THF) (40 mL) with stirring.
- **Reduction:** Sodium borohydride (NaBH₄) (7.9 mmol) is slowly added to the solution.
- **Co-solvent Addition:** Ethanol (EtOH) (10 mL) is then slowly added to the mixture.
- **Reaction:** The resulting mixture is stirred at room temperature for approximately 3 hours to allow for the complete reduction of the aldehyde groups to alcohols.
- **Quenching:** The reaction is quenched by the slow addition of ice water (10 mL) at 0 °C.
- **Acidification:** The pH of the solution is adjusted to <7 by the slow addition of 10% aqueous HCl.
- **Extraction:** The product is extracted from the aqueous layer using an organic solvent such as diethyl ether (Et₂O) (e.g., 5 x 50 mL).
- **Washing and Drying:** The combined organic layers are washed with brine (5 x 50 mL), dried over an anhydrous drying agent like sodium sulfate (Na₂SO₄), filtered, and concentrated under reduced pressure to yield the crude product.
- **Purification:** If necessary, the crude product can be purified by silica gel chromatography using an appropriate eluent.

Applications in Further Synthesis:

1,3-Benzenedimethanol serves as a precursor in various organic syntheses. For instance, it has been utilized in the synthesis of cross-linked poly(orthocarbonates) and in the preparation of mixed-tethered systems for fullerene adducts.[2][6][8][9]

Visualized Reaction Pathway

The following diagram illustrates the general role of **1,3-Benzenedimethanol** as a bifunctional monomer in a condensation polymerization reaction with a generic dicarboxylic acid to form a polyester.



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Caption: Condensation polymerization of **1,3-Benzenedimethanol**.

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